

# Gabapentin-d10: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: *Gabapentin-d10*

Cat. No.: *B12047118*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Gabapentin-d10**. The information presented is essential for ensuring the integrity of this isotopically labeled compound in research and development settings. While specific stability data for **Gabapentin-d10** is limited, this guide leverages extensive data available for its non-deuterated counterpart, Gabapentin, to provide robust recommendations and protocols. The chemical stability of deuterated compounds is generally considered to be comparable to that of their non-deuterated analogues.

## Recommended Storage Conditions

To maintain its integrity and prevent degradation, **Gabapentin-d10** should be stored under specific conditions. These recommendations are compiled from manufacturer guidelines and stability studies of Gabapentin.

Parameter	Recommended Condition	Notes
Temperature	Freeze (-20°C)	For long-term storage, freezing is recommended to minimize the rate of any potential degradation reactions. Some studies on Gabapentin solutions have also shown stability for shorter periods at refrigerated (2-8°C) and room temperature (25°C) conditions. [1][2][3] Crystallization has been observed in some Gabapentin solutions at 5°C, so freezing is the preferred long-term storage method.[1][2]
Solvent	Methanol	Gabapentin-d10 is often supplied as a solution in methanol.
Container	Tightly sealed, light-resistant containers (e.g., amber vials)	To prevent solvent evaporation and protect from light-induced degradation, it is crucial to store Gabapentin-d10 in well-sealed, opaque containers.[3]
Atmosphere	Inert atmosphere (e.g., argon or nitrogen) - Optional	While not always mandatory, storing under an inert atmosphere can provide additional protection against oxidative degradation, particularly for long-term storage of high-purity reference standards.

## Degradation Pathways and Stability Profile

The primary degradation pathway for Gabapentin, and by extension **Gabapentin-d10**, is through intramolecular cyclization to form the lactam derivative, 4-cyclohexyl-pyrrolidin-2-one. This process is influenced by factors such as pH, temperature, and humidity.

## Forced Degradation Studies on Gabapentin

Forced degradation studies are crucial for understanding the inherent stability of a drug substance. The following table summarizes the results from various stress conditions applied to Gabapentin.

Stress Condition	Time	Assay of Active Substance (%)	Assay of Degraded Products (%)	Mass Balance (%)
Acid Hydrolysis (0.1 M HCl)	24 hours	62.18	37.82	100.0
Basic Hydrolysis (0.1 M NaOH)	24 hours	57.84	42.16	100.0
Thermal Degradation	-	Stable	-	-
Oxidative (3% H2O2)	-	Stable	-	-

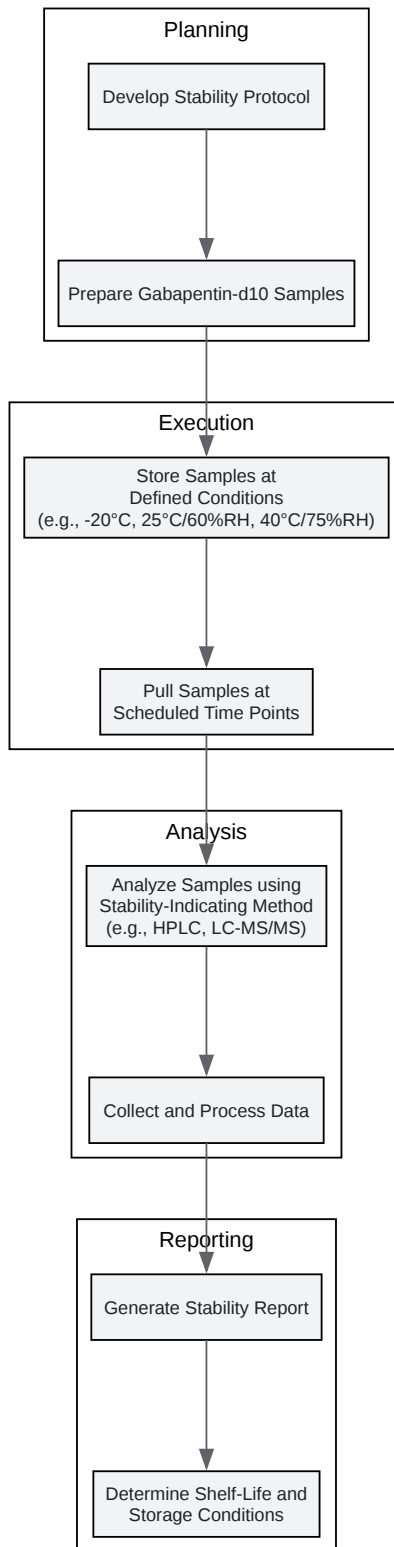
Data from forced degradation studies on Gabapentin API.[4]

Note: Gabapentin has been found to be relatively stable under thermal and oxidative stress conditions. However, it shows significant degradation under both acidic and basic conditions.[4]  
[5]

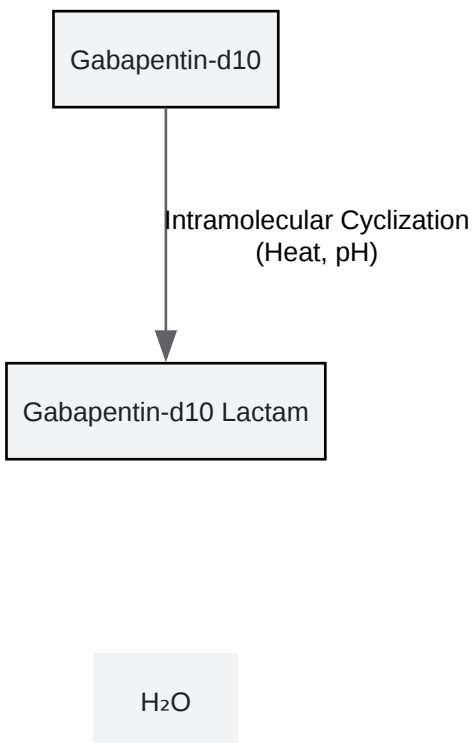
## Gabapentin Degradation Pathway

The primary degradation of Gabapentin proceeds through an intramolecular cyclization to form a lactam.

Gabapentin-d10 Stability Study Workflow



Gabapentin Degradation Pathway



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